

Application Notes and Protocols: New Methylene Blue Staining for Reticulocyte Count

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Compound of Interest

Compound Name: *New methylene blue*

Cat. No.: *B159697*

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Introduction

Reticulocytes are immature red blood cells (RBCs) that have been recently released from the bone marrow.^{[1][2]} They are characterized by the presence of residual ribosomal RNA (rRNA), which is absent in mature erythrocytes.^{[3][4]} The reticulocyte count is a crucial diagnostic tool for assessing erythropoietic activity of the bone marrow and is widely used in the evaluation and monitoring of anemias.^[1] The **new methylene blue** stain is a supravital stain used to precipitate and visualize the rRNA network in reticulocytes, allowing for their quantification.^{[1][5][6][7]} This method, introduced by Brecher in 1949, remains a widely accepted and recommended technique for reticulocyte counting.^{[3][8]}

Principle of Staining

New methylene blue is a supravital stain, meaning it stains living cells.^[1] When mixed with whole blood, the dye penetrates the reticulocytes and reacts with the acidic components of the residual ribosomes (RNA).^{[1][3]} This interaction causes the rRNA to precipitate as a dark blue network or reticulum of granules and filaments.^{[1][4]} Mature red blood cells, lacking RNA, do not exhibit this staining pattern and appear as pale greenish-blue bodies.^{[2][9]} This distinct difference in staining allows for the microscopic identification and enumeration of reticulocytes relative to the total red blood cell population.

Quantitative Data Summary

The following table summarizes key quantitative parameters associated with the **new methylene blue** staining protocol for reticulocyte counting.

Parameter	Value	Source
Reagent Composition		
New Methylene Blue	1.0 gm	[1]
Sodium Citrate	0.6 gm	[1]
Sodium Chloride	0.7 gm	[1]
Distilled Water	100 ml	[1]
Blood to Stain Ratio (v/v)	Equal volumes (e.g., 2-4 drops of blood to 2-3 drops of stain)	[1] [9]
Incubation Temperature	Room Temperature (25°C) or 37°C	[3] [10]
Incubation Time	10-15 minutes	[1] [3] [9]
Microscopic Examination	Oil immersion objective (100x)	[3] [9]
Normal Reticulocyte Range (Adults)	0.5% - 2.5%	[8] [9]
Normal Reticulocyte Range (Infants)	2% - 6% (can be higher)	[9]

Experimental Protocol

This protocol details the manual method for reticulocyte counting using **new methylene blue** stain.

I. Reagent Preparation: **New Methylene Blue** Staining Solution

- Weigh out 1.0 gram of **new methylene blue** powder.

- Weigh out 0.6 grams of sodium citrate and 0.7 grams of sodium chloride.
- Dissolve all three components in 100 ml of distilled water.[\[1\]](#)
- Filter the solution to remove any undissolved particles.[\[11\]](#)
- Store the staining solution in a tightly capped, dark bottle at room temperature (15-25°C).[\[4\]](#)
The solution is stable for an extended period if stored correctly.[\[6\]](#)

II. Staining Procedure

- Sample Collection: Obtain a whole blood sample in an EDTA anticoagulant tube. Freshly collected blood is recommended, preferably used within 3 hours of collection.[\[1\]](#)[\[12\]](#)
- Mixing Blood and Stain: In a small test tube, add 2-4 drops of well-mixed whole blood to 2-3 drops of the filtered **new methylene blue** staining solution.[\[1\]](#) Alternatively, equal volumes of blood and stain can be used.[\[9\]](#)[\[11\]](#)
- Incubation: Gently mix the blood and stain suspension. Stopper the tube and incubate at 37°C for 10-15 minutes.[\[1\]](#) Incubation at room temperature is also acceptable.[\[3\]](#)
- Smear Preparation: After incubation, gently mix the suspension again.[\[11\]](#) Using a pipette, place a small drop of the mixture onto a clean glass slide and prepare a thin blood smear using the wedge technique.[\[3\]](#)[\[9\]](#)
- Drying: Allow the smear to air dry completely. Do not heat fix.[\[9\]](#)

III. Microscopic Examination and Counting

- Microscopy: Examine the unstained, unfixed smear under an oil immersion objective (100x magnification).[\[3\]](#)[\[9\]](#)
- Identification:
 - Reticulocytes: These cells will contain a dark blue-staining network, granules, or filaments of precipitated rRNA within the pale greenish-blue erythrocyte cytoplasm.[\[1\]](#)[\[13\]](#)

- Mature Erythrocytes: These cells will appear as pale greenish-blue with no intracellular inclusions.[9]
- Counting:
 - Count the number of reticulocytes per 1000 total red blood cells in a thin area of the smear where the RBCs are evenly distributed and not overlapping.[1][14]
 - To improve accuracy, a second observer can count another 1000 RBCs on a different slide, and the average can be taken.

IV. Calculation of Reticulocyte Percentage

The reticulocyte count is expressed as a percentage of the total red blood cells.

- Formula: Reticulocyte (%) = (Number of Reticulocytes Counted / Number of Red Blood Cells Counted) x 100
- Example: If 15 reticulocytes are counted among 1000 red blood cells: Reticulocyte (%) = (15 / 1000) x 100 = 1.5%

V. Quality Control

- Ensure the **new methylene blue** stain is filtered before use to avoid artifacts.[11]
- Use a known normal and abnormal control sample to verify the staining procedure and interpretation.
- Stained slides may fade over time, so it is best to perform the count shortly after preparation. [6][7]

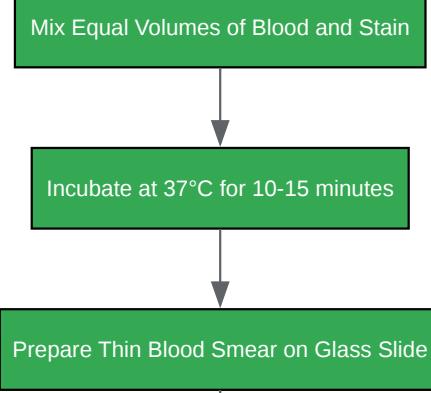
Diagrams

Workflow for New Methylene Blue Reticulocyte Staining

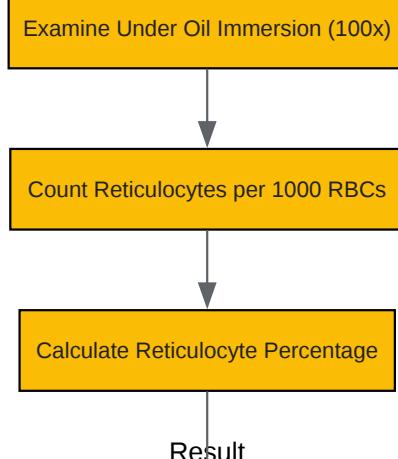
Preparation



Staining Procedure



Analysis

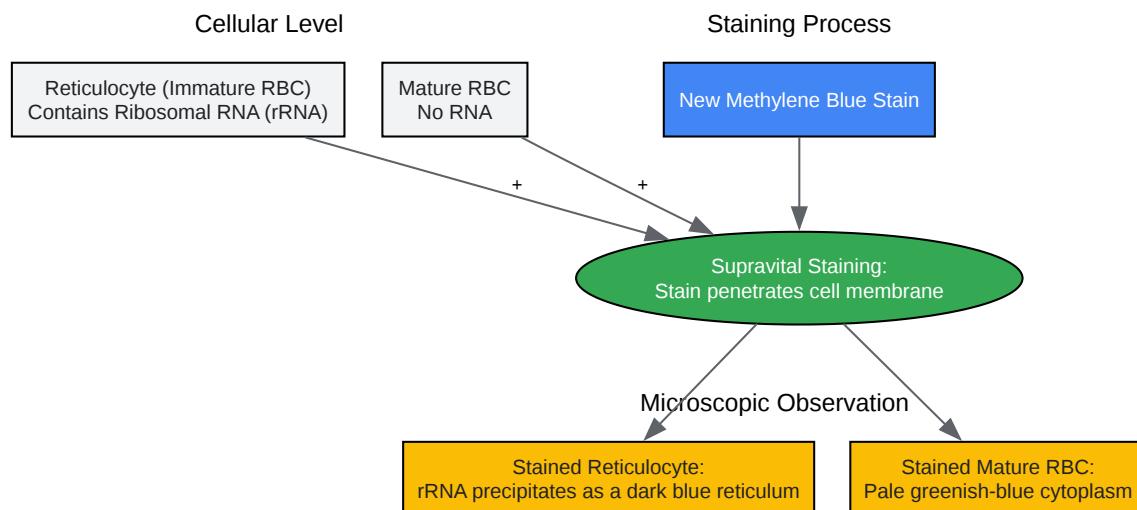


Result

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Caption: Experimental workflow for reticulocyte counting using **new methylene blue**.

Principle of New Methylene Blue Staining

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Caption: Logical relationship of **new methylene blue** staining principle.

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